

# An In-depth Technical Guide to the Safe Handling of 2-Methylcyclohexylamine

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## Compound of Interest

Compound Name: 2-Methylcyclohexylamine

Cat. No.: B147291

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This guide provides comprehensive safety and handling information for **2-Methylcyclohexylamine** (CAS No. 7003-32-9), a crucial reagent in various laboratory and industrial applications. Adherence to these protocols is essential to ensure the safety of personnel and the integrity of research.

## Hazard Identification and Classification

**2-Methylcyclohexylamine** is classified as a hazardous chemical and requires careful handling.<sup>[1]</sup> It is a highly flammable liquid and vapor that can cause severe skin burns and eye damage.<sup>[1][2]</sup> Inhalation, ingestion, or skin contact can be harmful.<sup>[1][2]</sup>

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor[3]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[2]
Skin Corrosion/Irritation	Category 1A/1B	H314: Causes severe skin burns and eye damage[1][2]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[2]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[2]

## Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **2-Methylcyclohexylamine** is fundamental to its safe handling.

Property	Value	Source
Appearance	Light yellow liquid	[1]
Odor	Odorless	[1]
Molecular Formula	C7H15N	[2]
Molecular Weight	113.20 g/mol	[2]
Boiling Point	149 - 150 °C / 300.2 - 302 °F @ 760 mmHg	[1]
Flash Point	21 °C / 69.8 °F	[1]
Specific Gravity	0.850	[1]
Vapor Pressure	12 mmHg @ 38 °C	[1]
Vapor Density	3.90	[1]

## Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize the risks associated with **2-Methylcyclohexylamine**.

### Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.[\[4\]](#)

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[5\]](#)[\[6\]](#) Eye protection should meet OSHA's 29 CFR 1910.133 or European Standard EN166 standards.[\[1\]](#)
- Skin Protection: Impervious gloves (e.g., nitrile rubber) and protective clothing are required to prevent skin contact.[\[5\]](#)[\[6\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[\[1\]](#) Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[\[4\]](#)

### Handling Procedures

- Always use this chemical in a well-ventilated area or a chemical fume hood.[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not breathe vapors or mists.[\[4\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[4\]](#) Use only non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[3\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[3\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)

### Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[1\]](#)[\[4\]](#)

- Keep away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[\[1\]](#)[\[4\]](#)
- Store in a corrosive-resistant location.[\[4\]](#)

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **2-Methylcyclohexylamine**.

### First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical, or foam.[\[1\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: The substance is flammable, and its vapors can form explosive mixtures with air.[\[7\]](#) Hazardous combustion products include nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[\[1\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

## Accidental Release Measures

- Evacuate the area and remove all ignition sources.[4]
- Ensure adequate ventilation.[1]
- Wear appropriate personal protective equipment, including respiratory protection.
- Contain the spill with inert absorbent material (e.g., sand, earth).[5]
- Collect the absorbed material into a sealed container for hazardous waste disposal.[4]
- Do not let the product enter drains.[6]

## Toxicological Information

While specific quantitative toxicity data for **2-Methylcyclohexylamine** is limited in the provided search results, data for structurally similar compounds provides an indication of its potential toxicity.

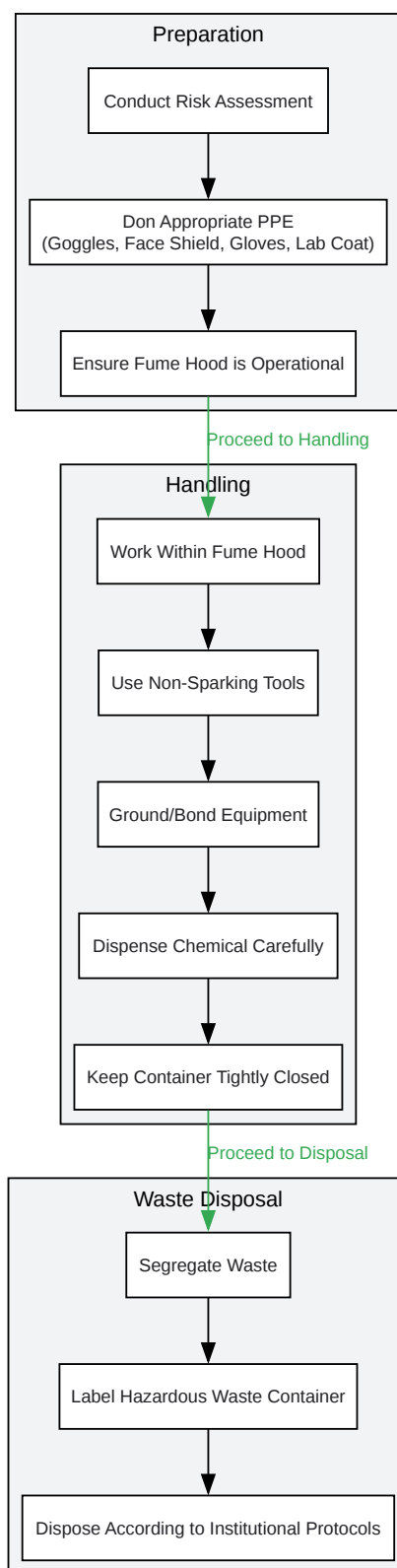
Test	Species	Route	Value	Related Compound	Source
LD50	Rat	Oral	320 - 460 mg/kg	4,4'-Methylenebis(2-methylcyclohexylamine)	[6]
LD50	Rat	Oral	400 mg/kg	N-Methylcyclohexylamine	[7]
LD50	Rat	Dermal	400 - 1000 mg/kg	N-Methylcyclohexylamine	[7]
LC50	Rat	Inhalation	> 22.8 mg/L (8h)	N-Methylcyclohexylamine	[7]
LC50	Rat	Inhalation	420 mg/m <sup>3</sup> /4H	4,4'-Methylenebis(2-methylcyclohexylamine)	[6]

#### Experimental Protocols:

The OECD Test Guideline 401 was cited for the oral LD50 value of 4,4'-Methylenebis(**2-methylcyclohexylamine**).<sup>[6]</sup> This guideline typically involves the administration of the test substance in graduated doses to several groups of experimental animals, with one dose level per group. The animals are observed for a set period, and mortality is recorded to determine the dose that is lethal to 50% of the test population.

## Visual Workflow and Relationship Diagrams

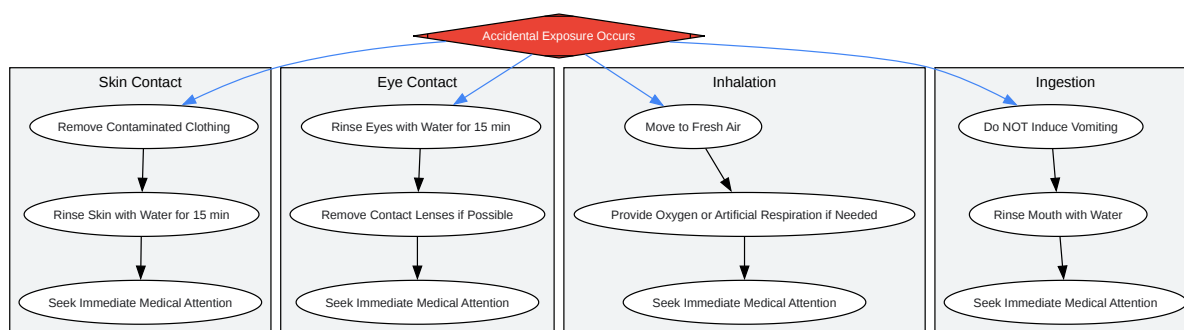
### Safe Handling Workflow



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Caption: General workflow for safely handling **2-Methylcyclohexylamine**.

## Emergency Response for Accidental Exposure



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Caption: First-aid procedures for accidental exposure to **2-Methylcyclohexylamine**.

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